

An In-Depth Technical Guide to 3,3-Dimethylpyrrolidine-2-thione

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Compound of Interest

Compound Name: 3,3-Dimethylpyrrolidine-2-thione

CAS No.: 127103-83-7

Cat. No.: B1602135

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Introduction: A Versatile Heterocyclic Building Block

3,3-Dimethylpyrrolidine-2-thione is a sulfur-containing heterocyclic compound belonging to the thioamide class of molecules.[1] In this structure, the carbonyl oxygen of a pyrrolidinone ring is replaced by a sulfur atom, a modification that significantly influences its chemical reactivity and potential applications.[1] The pyrrolidine ring itself adopts a non-planar, puckered conformation, with the gem-dimethyl groups at the 3-position introducing notable steric hindrance.[1] This structural feature, a consequence of the Thorpe-Ingold effect, can influence the kinetics and thermodynamics of reactions involving the heterocyclic ring. The thione group at the 2-position enhances the compound's polarity and its capacity for hydrogen bonding.[1]

Primarily, **3,3-Dimethylpyrrolidine-2-thione** serves as a valuable and versatile intermediate in the field of organic synthesis. Its unique structural and electronic properties make it a key starting material for the development of a variety of more complex heterocyclic compounds. These subsequently find applications in the synthesis of pharmaceuticals and agrochemicals, such as pesticides and herbicides. Furthermore, its utility extends to material science, where it is explored for the creation of novel polymers and coatings.

Chemical Identity and Nomenclature

The systematic IUPAC name for this compound is **3,3-dimethylpyrrolidine-2-thione**. While not extensively documented, a common synonym is 3,3-dimethyl-2-thioxopyrrolidine.

Physicochemical and Spectroscopic Properties

The fundamental properties of **3,3-Dimethylpyrrolidine-2-thione** are summarized in the table below. It is important to note that while the basic properties are well-established, detailed experimental spectroscopic data, particularly NMR chemical shifts, are not widely reported in the public domain.^[1]

Property	Value	Source(s)
IUPAC Name	3,3-dimethylpyrrolidine-2-thione	[1]
CAS Number	127103-83-7	[1]
Molecular Formula	C ₆ H ₁₁ NS	[1]
Molecular Weight	129.23 g/mol	[1]
Canonical SMILES	CC1(CCNC1=S)C	[1]
InChI	InChI=1S/C6H11NS/c1-6(2)3-4-7-5(6)8/h3-4H2,1-2H3,(H,7,8)	[1]
InChIKey	QWAVPKNPPQGHTT-UHFFFAOYSA-N	[1]

Spectroscopic Characterization

Although specific experimental spectra for **3,3-Dimethylpyrrolidine-2-thione** are not readily available in published literature, its structure has been confirmed by X-ray crystallography.^[1] The crystal structure (CCDC 608422) reveals a puckered pyrrolidine ring and a C–S bond length of 1.68 Å, which is consistent with the presence of a thione group.^[1] Based on the known spectroscopic behavior of analogous compounds, the following characteristics can be predicted:

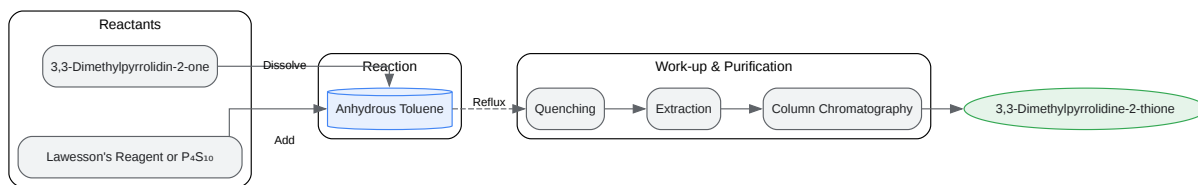
- ^1H NMR: Protons on the carbon atom adjacent to the thione group (C5-H₂) would be expected to be deshielded and appear as a triplet. The protons on the C4 carbon would likely appear as another triplet, shifted slightly upfield. The six protons of the two methyl groups at the C3 position would appear as a sharp singlet. The N-H proton would likely be a broad singlet.
- ^{13}C NMR: The carbon of the thione group (C=S) at position 2 would exhibit the most downfield chemical shift. The quaternary carbon at position 3, bearing the two methyl groups, would also be clearly identifiable. The two methylene carbons of the pyrrolidine ring and the carbon of the methyl groups would appear at characteristic upfield shifts.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a strong absorption band corresponding to the C=S stretching vibration, typically found in the region of 1250-1020 cm^{-1} . The N-H stretching vibration would appear as a broad band in the region of 3400-3100 cm^{-1} . C-H stretching vibrations from the aliphatic ring and methyl groups would be observed around 2950-2850 cm^{-1} .
- Mass Spectrometry: The mass spectrum would show a molecular ion peak (M⁺) corresponding to the molecular weight of the compound ($m/z = 129$). Fragmentation patterns would likely involve the loss of the methyl groups and cleavage of the pyrrolidine ring.

Synthesis and Reactivity

The most prevalent and efficient method for the synthesis of **3,3-Dimethylpyrrolidine-2-thione** is through the thionation of its corresponding lactam, 3,3-dimethylpyrrolidin-2-one.^[1] This transformation is typically achieved using thionating agents such as Lawesson's reagent or phosphorus pentasulfide (P₄S₁₀).^[1]

General Synthesis Workflow: Thionation of a Lactam

The following diagram illustrates the general workflow for the synthesis of a thiolactam from a lactam using a thionating agent like Lawesson's reagent.



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Caption: General workflow for the synthesis of **3,3-Dimethylpyrrolidine-2-thione**.

Detailed Experimental Protocol (General Procedure)

The following is a generalized, self-validating protocol for the synthesis of **3,3-Dimethylpyrrolidine-2-thione** based on the thionation of 3,3-dimethylpyrrolidin-2-one with Lawesson's reagent. Note: As a specific detailed protocol for this exact compound is not readily available, this procedure is based on established methods for similar transformations and should be optimized as needed.

- **Reaction Setup:** A dry, round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with 3,3-dimethylpyrrolidin-2-one (1.0 equivalent).
- **Solvent Addition:** Anhydrous toluene is added to dissolve the starting material completely. The choice of an anhydrous solvent is critical to prevent the decomposition of the thionating agent.
- **Addition of Thionating Agent:** Lawesson's reagent (0.5-0.6 equivalents) is added to the stirred solution in one portion. The reaction mixture is then heated to reflux.
- **Reaction Monitoring:** The progress of the reaction is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting material is consumed.

- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure. The residue is then redissolved in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) and washed with a saturated aqueous solution of sodium bicarbonate to neutralize any acidic byproducts, followed by a brine wash.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to afford the pure **3,3-Dimethylpyrrolidine-2-thione**.

Reactivity Profile

The thione group in **3,3-Dimethylpyrrolidine-2-thione** is the primary site of its reactivity. It readily participates in nucleophilic reactions, such as alkylation and acylation.^[1] For instance, reaction with methyl iodide in the presence of a base will yield the corresponding S-methyl thioimidate. This reactivity allows for further functionalization of the molecule.

Furthermore, the sulfur atom of the thione group acts as a soft donor, enabling the compound to serve as a ligand in coordination chemistry. It can form stable complexes with various transition metals, including zinc and copper.^[1]

Applications and Future Directions

The primary application of **3,3-Dimethylpyrrolidine-2-thione** is as a synthetic intermediate. Its structural features make it a valuable precursor for the synthesis of a wide range of biologically active molecules and functional materials.

Potential in Drug Discovery

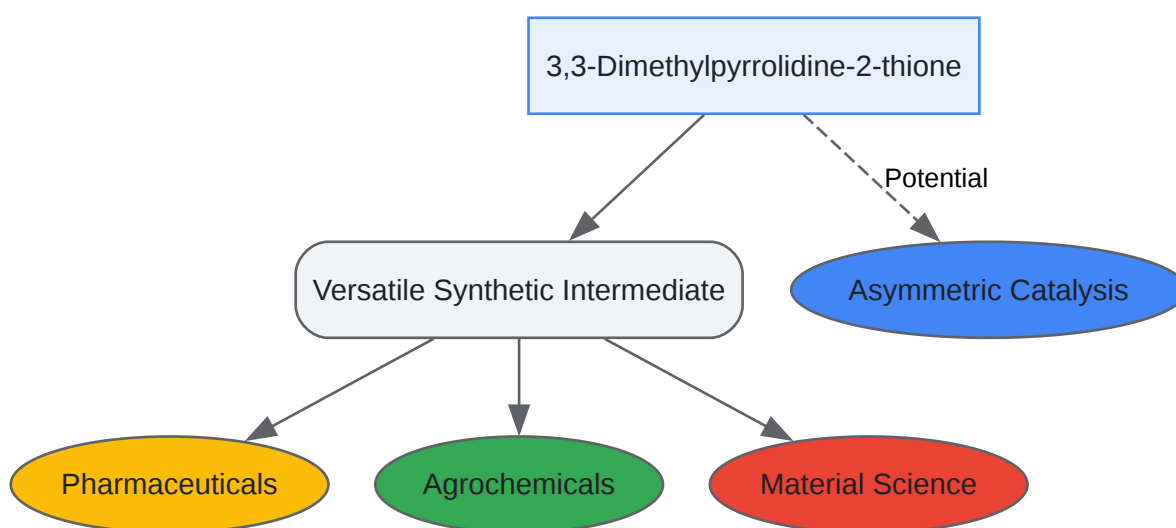
The pyrrolidine and thiolactam scaffolds are present in numerous pharmacologically active compounds. While specific biological activities for **3,3-Dimethylpyrrolidine-2-thione** have not been extensively reported, its derivatives are of interest in drug discovery. The incorporation of the gem-dimethyl group can enhance metabolic stability and modulate the pharmacokinetic properties of a drug candidate. The thione group itself can act as a bioisostere for an amide, potentially leading to improved biological activity or altered selectivity profiles.

Role in Asymmetric Catalysis

The ability of the thione group to stabilize charge suggests that **3,3-Dimethylpyrrolidine-2-thione** and its derivatives could be explored as organocatalysts.[1] Preliminary studies on analogous thioamides have shown their utility in enantioselective aldol reactions, indicating a potential avenue for future research with this specific compound.[1]

Logical Relationship of Applications

The following diagram illustrates the logical flow from the core structure of **3,3-Dimethylpyrrolidine-2-thione** to its potential applications.



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Caption: Potential application pathways for **3,3-Dimethylpyrrolidine-2-thione**.

Safety and Handling

While a comprehensive toxicity profile for **3,3-Dimethylpyrrolidine-2-thione** is not available, GHS hazard statements for the related compound 3,3-dimethylpyrrolidine suggest that it may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[2] Therefore, it is prudent to handle **3,3-Dimethylpyrrolidine-2-thione** with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

3,3-Dimethylpyrrolidine-2-thione is a heterocyclic compound with significant potential as a building block in organic synthesis. Its straightforward preparation from the corresponding lactam, coupled with the versatile reactivity of the thione group, makes it an attractive starting material for the development of novel pharmaceuticals, agrochemicals, and materials. While detailed spectroscopic and biological activity data for the parent compound are currently limited, the established chemistry of related thiolactams and the strategic inclusion of the gem-dimethyl group suggest that further exploration of this molecule and its derivatives will yield valuable scientific insights and practical applications.

References

- PubChem. (n.d.). 3,3-Dimethylpyrrolidine. Retrieved from [\[Link\]](#)

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Sources

- 1. 3,3-Dimethylpyrrolidine-2-thione (127103-83-7) for sale [\[vulcanchem.com\]](https://www.vulcanchem.com)
- 2. 3,3-Dimethylpyrrolidine | C₆H₁₃N | CID 14949211 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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